

# 1-Formylpyrrolidine: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 1-Formylpyrrolidine

Cat. No.: B1209714

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **1-Formylpyrrolidine** (CAS No: 3760-54-1). The information is intended to support laboratory safety protocols and to ensure the well-being of personnel working with this compound.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-Formylpyrrolidine** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>9</sub> NO	[1]
Molecular Weight	99.13 g/mol	[1]
Appearance	Clear, slightly yellow to light brown liquid	
Boiling Point	92-94 °C at 15 mmHg	[2]
Density	1.04 g/mL at 25 °C	[2]
Flash Point	95 °C (203 °F) - closed cup	[2]
Refractive Index	n <sub>20</sub> /D 1.479 (lit.)	[2]
Storage Temperature	Room Temperature	[3]


## Hazard Identification and GHS Classification

**1-Formylpyrrolidine** is classified as a hazardous substance. A summary of its GHS classification is provided in Table 2.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[4]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[4]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[4]
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation[4]

Signal Word: Warning

Hazard Pictograms:

 alt text

## Toxicological Data

While specific quantitative toxicity data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **1-Formylpyrrolidine** are not readily available in the public domain, the GHS classification indicates that it is harmful if swallowed.<sup>[4]</sup>

## Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **1-Formylpyrrolidine**.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. However, as a minimum, the following should be used:

PPE	Specification
Eye/Face Protection	Chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) and a lab coat.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If vapors or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge is recommended. <sup>[5]</sup>

## Handling

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Ground and bond containers when transferring material to prevent static discharge.
- Use non-sparking tools.

- Wash hands thoroughly after handling.

## Storage

- Keep the container tightly closed in a dry and well-ventilated place.[\[5\]](#)
- Store away from heat, sparks, open flames, and other ignition sources.
- Store at room temperature.[\[3\]](#)

## Emergency Procedures

### First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. <a href="#">[5]</a>
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists. <a href="#">[5]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. <a href="#">[5]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[6]</a>

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[6\]](#)

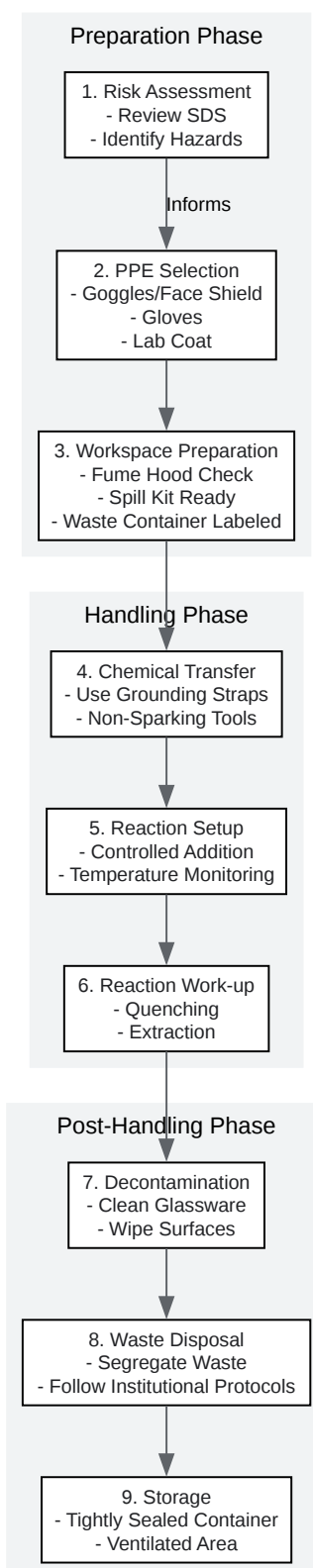
- **Specific Hazards:** Combustible liquid. Vapors are heavier than air and may travel to a source of ignition and flash back.[5][6] Hazardous combustion products include carbon oxides and nitrogen oxides.
- **Protective Equipment:** Wear self-contained breathing apparatus (SCBA) and full protective clothing.[5]

## Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate PPE. Remove all sources of ignition.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Absorb the spill with inert material (e.g., sand, earth, vermiculite) and place it in a suitable container for disposal. Use spark-proof tools and explosion-proof equipment.

## Experimental Protocols Workflow

The following diagram illustrates a general workflow for handling **1-Formylpyrrolidine** in a research setting, emphasizing safety at each step.

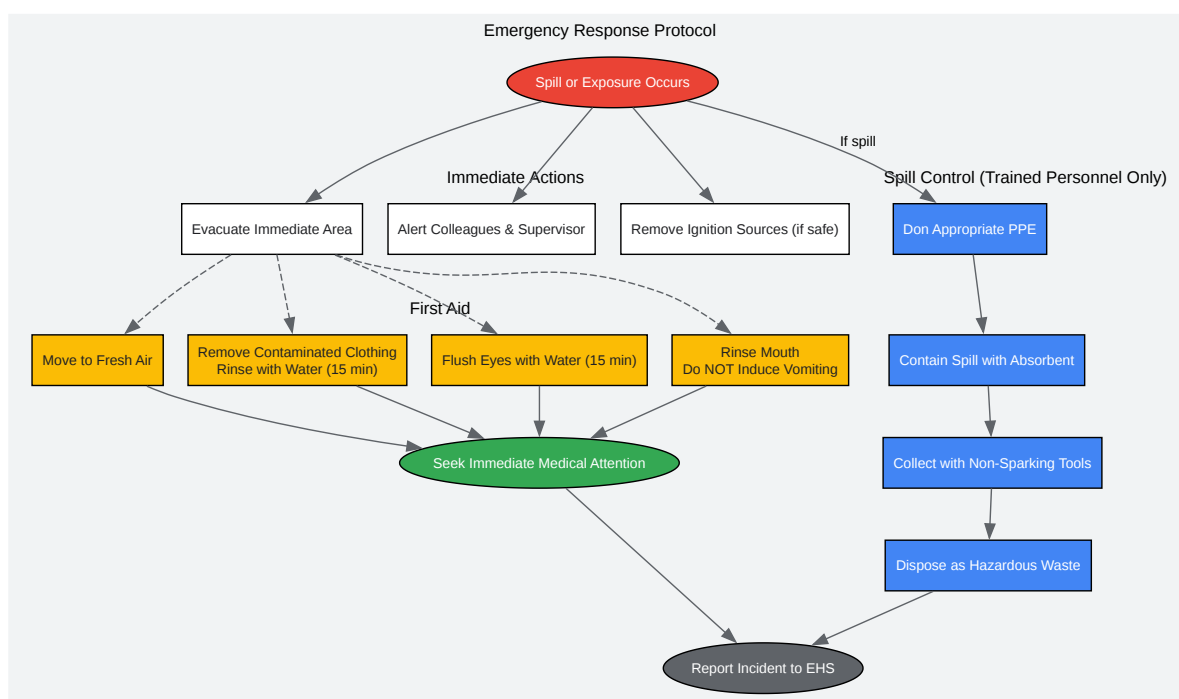


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General workflow for handling **1-Formylpyrrolidine**.

## Logical Relationship of Emergency Response

The following diagram outlines the logical steps to be taken in the event of an emergency involving **1-Formylpyrrolidine**.



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*Emergency response flowchart for **1-Formylpyrrolidine**.*

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